

Application Note: Analysis of N-Nitroso-Hydroxychloroquine in Pharmaceutical Tablets

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Compound of Interest

Compound Name: *N-nitroso-hydroxychloroquine*

Cat. No.: *B15807319*

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Abstract

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their potential carcinogenic effects. **N-nitroso-hydroxychloroquine**, a nitrosamine drug substance-related impurity (NDSRI), can form in drug products containing hydroxychloroquine. Regulatory bodies worldwide require stringent control and monitoring of such impurities. This document provides a detailed protocol for the sample preparation and analysis of **N-nitroso-hydroxychloroquine** in tablet formulations using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a technique well-suited for the selective and sensitive quantification of trace-level impurities.[1][2]

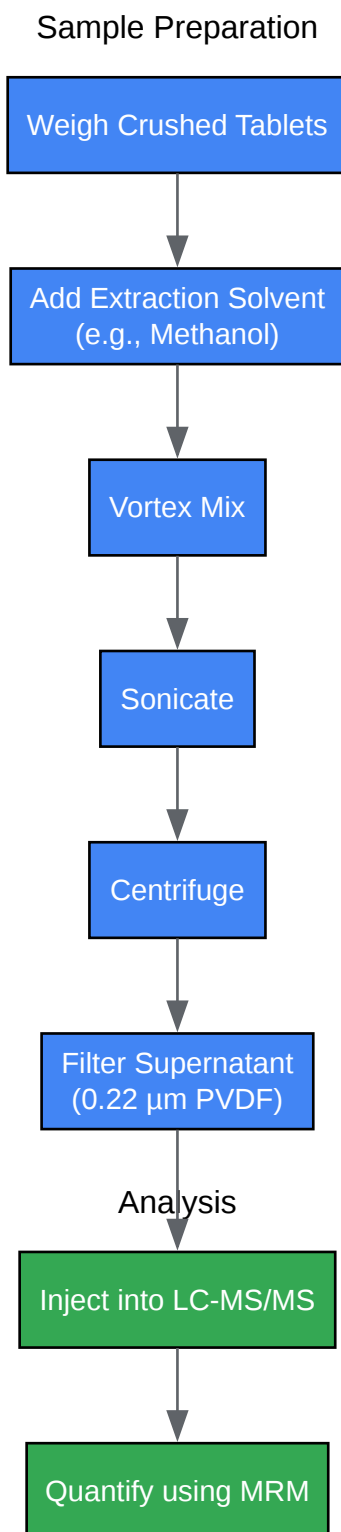
Introduction

N-nitrosamines are a class of compounds classified as probable human carcinogens.[3] Their discovery in various drug products has led to increased regulatory scrutiny and the need for robust analytical methods to ensure patient safety.[4][5] The formation of **N-nitroso-hydroxychloroquine** can occur during the synthesis of the active pharmaceutical ingredient (API) or during the shelf-life of the finished drug product, often facilitated by the presence of residual nitrosating agents and the secondary amine structure of hydroxychloroquine.[3][4]

LC-MS/MS has become the preferred analytical technique for nitrosamine analysis due to its high sensitivity and selectivity, which are necessary for detecting the low levels required by regulatory agencies.[1][2] A critical component of the overall analytical method is the sample preparation, which must efficiently extract the target analyte from the complex tablet matrix while minimizing interferences.[5] This application note details a comprehensive sample preparation workflow followed by LC-MS/MS analysis.

Experimental Workflow

The overall workflow for the analysis of **N-nitroso-hydroxychloroquine** in tablets involves sample homogenization, extraction of the analyte, clarification of the extract, and subsequent analysis by LC-MS/MS.



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Caption: General workflow for sample preparation and analysis.

Detailed Experimental Protocol

This protocol is based on established methods for the analysis of nitrosamine drug substance-related impurities in solid dosage forms.

1. Materials and Reagents

- **N-nitroso-hydroxychloroquine** reference standard
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Hydroxychloroquine tablets
- 0.22 µm PVDF syringe filters

2. Sample Preparation

- Homogenization: Accurately weigh a representative number of hydroxychloroquine tablets (e.g., 5-10 tablets) and grind them into a fine, homogeneous powder using a mortar and pestle.
- Extraction: Transfer an accurately weighed portion of the powdered tablets, equivalent to a specific amount of the active pharmaceutical ingredient (e.g., 50 mg of hydroxychloroquine), into a 15 mL polypropylene centrifuge tube.
- Add 10.0 mL of methanol to the centrifuge tube.
- Vortexing: Cap the tube and vortex mix vigorously for 1 minute to ensure thorough initial dispersion of the powder in the solvent.
- Sonication: Place the tube in an ultrasonic bath and sonicate for 15-30 minutes to facilitate the complete extraction of **N-nitroso-hydroxychloroquine** from the tablet matrix.

- Centrifugation: Centrifuge the sample at a high speed (e.g., 4500 rpm or higher) for 15 minutes to pellet the insoluble excipients.[2]
- Filtration: Carefully draw the supernatant and filter it through a 0.22 µm PVDF syringe filter into an LC-MS vial. This step is crucial to remove any remaining particulate matter that could interfere with the LC-MS system.[2]
- The sample is now ready for injection into the LC-MS/MS system.

3. LC-MS/MS Analysis

- LC System: A suitable UHPLC or HPLC system.
- Mass Spectrometer: A tandem quadrupole mass spectrometer capable of Multiple Reaction Monitoring (MRM).
- Column: A C18 or similar reversed-phase column is typically used for separation.
- Mobile Phase A: 0.1% Formic Acid in Water.[2]
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally suitable for nitrosamines.
- MRM Transitions: Specific precursor-to-product ion transitions for **N-nitroso-hydroxychloroquine** must be determined by infusing a standard solution into the mass spectrometer.

Quantitative Data and Method Performance

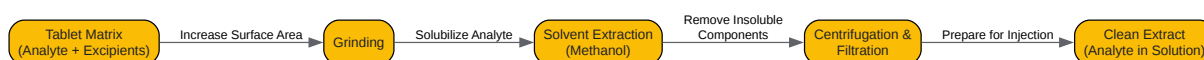
While a specific validated method for **N-nitroso-hydroxychloroquine** with published performance data was not identified, the following table presents typical validation parameters for a closely related analysis: the determination of N-nitroso-sertraline (another NDSRI) in a tablet formulation by LC-MS/MS.[6] This data serves as a representative example of the performance that can be expected from a well-developed and validated method for an NDSRI in a solid dosage form.

Parameter	Typical Performance Data	Purpose
Linearity (R^2)	> 0.99	Demonstrates a proportional relationship between the analyte concentration and the instrument response over a defined range.
Limit of Quantification (LOQ)	~0.25 ng/mL (ppb)[6]	The lowest concentration of the analyte that can be reliably quantified with acceptable precision and accuracy.
Limit of Detection (LOD)	S/N ratio of ~3	The lowest amount of analyte that can be detected but not necessarily quantified as an exact value.[2]
Accuracy (Recovery)	82% – 91%[6]	Measures the closeness of the experimental value to the true value, often assessed by spiking the matrix with a known amount of the analyte.
Precision (%RSD)	< 15%	Expresses the closeness of agreement between a series of measurements from multiple samplings of the same homogeneous sample.
Specificity/Selectivity	No interference at analyte RT	Ensures that the signal measured is unequivocally from the target analyte, free from interference from matrix components.[2]

Note: The quantitative data presented is for N-nitroso-sertraline and should be considered as a guideline. A full method validation would be required to establish the specific performance characteristics for the analysis of **N-nitroso-hydroxychloroquine**.

Logical Relationships in Sample Preparation

The sequence of steps in the sample preparation protocol is designed to systematically isolate the analyte of interest from the interfering matrix components. The logic behind the workflow is illustrated below.



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Caption: Logical progression of the sample preparation process.

Conclusion

This application note provides a robust and scientifically grounded protocol for the sample preparation and analysis of **N-nitroso-hydroxychloroquine** in tablets. The described workflow, involving solvent extraction, sonication, centrifugation, and filtration, is a standard and effective approach for isolating trace-level impurities from solid dosage forms. When coupled with a sensitive and selective LC-MS/MS method, this protocol can be validated to meet the stringent requirements set by global regulatory agencies for the control of nitrosamine impurities, thereby ensuring the quality and safety of pharmaceutical products.

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